

Introduction: A Scientist's Perspective on Compound Safety

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Compound of Interest

Compound Name:	<i>Dimethyl 1,3-adamantanedicarboxylate</i>
CAS No.:	1459-95-6
Cat. No.:	B073285

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In the landscape of drug discovery and materials science, adamantane derivatives serve as rigid, versatile scaffolds for building complex molecular architectures. **Dimethyl 1,3-adamantanedicarboxylate** (DMADC) is one such building block, prized for its three-dimensional structure. However, its utility in the laboratory is predicated on a thorough understanding of its safety profile. This guide moves beyond a simple recitation of safety data sheet (SDS) fields. As scientists, we must interpret this data, understand the "why" behind each precaution, and establish protocols that are not just compliant, but inherently safe.

The available safety data for DMADC is fragmented and, in some cases, contradictory. While some suppliers classify it as non-hazardous under GHS/CLP regulations[1], others assign it a Water Hazard Class of 3 (WGK 3), indicating it is highly hazardous to aquatic environments.[2] [3] Furthermore, a comprehensive toxicological profile is not readily available. In such instances of data ambiguity, our guiding principle must be caution. This guide is therefore built upon a conservative interpretation of the available information, supplemented with data from the parent compound, 1,3-adamantanedicarboxylic acid, to ensure a robust margin of safety.

Section 1: Chemical and Physical Identity

A precise understanding of a compound's properties is the foundation of its safe handling. DMADC is a solid at room temperature, which dictates a different set of handling considerations compared to a volatile liquid. Its high boiling point and flash point suggest a low risk of flammability under standard laboratory conditions, but its classification as a "Combustible Solid" means it should not be exposed to high heat or ignition sources.^[2]

Table 1: Chemical & Physical Properties of **Dimethyl 1,3-adamantanedicarboxylate**

Property	Value	Source(s)
CAS Number	1459-95-6	^[2] ^[3] ^[4] ^[5] ^[6]
Molecular Formula	C ₁₄ H ₂₀ O ₄	^[2] ^[5] ^[6]
Molecular Weight	252.31 g/mol	^[2] ^[3] ^[5] ^[6]
IUPAC Name	Dimethyl adamantane-1,3-dicarboxylate	^[4] ^[6]
Synonyms	DMADC, Dimethyl 1,3-adamantanedicarboxylate	^[3] ^[4]
Appearance	Off-white powder/solid	^[5]
Melting Point	60-61 °C	^[3] ^[5]
Boiling Point	320 °C at 760 mmHg	^[5] ^[7]
Density	1.235 g/cm ³	^[5] ^[7]
Flash Point	152.7 °C	^[5]
Storage Class	11 (Combustible Solids)	^[2]

Section 2: Hazard Identification and Risk Assessment

Due to the absence of a consensus GHS classification for DMADC, we will infer potential hazards from its parent compound, 1,3-adamantanedicarboxylic acid, as a precautionary

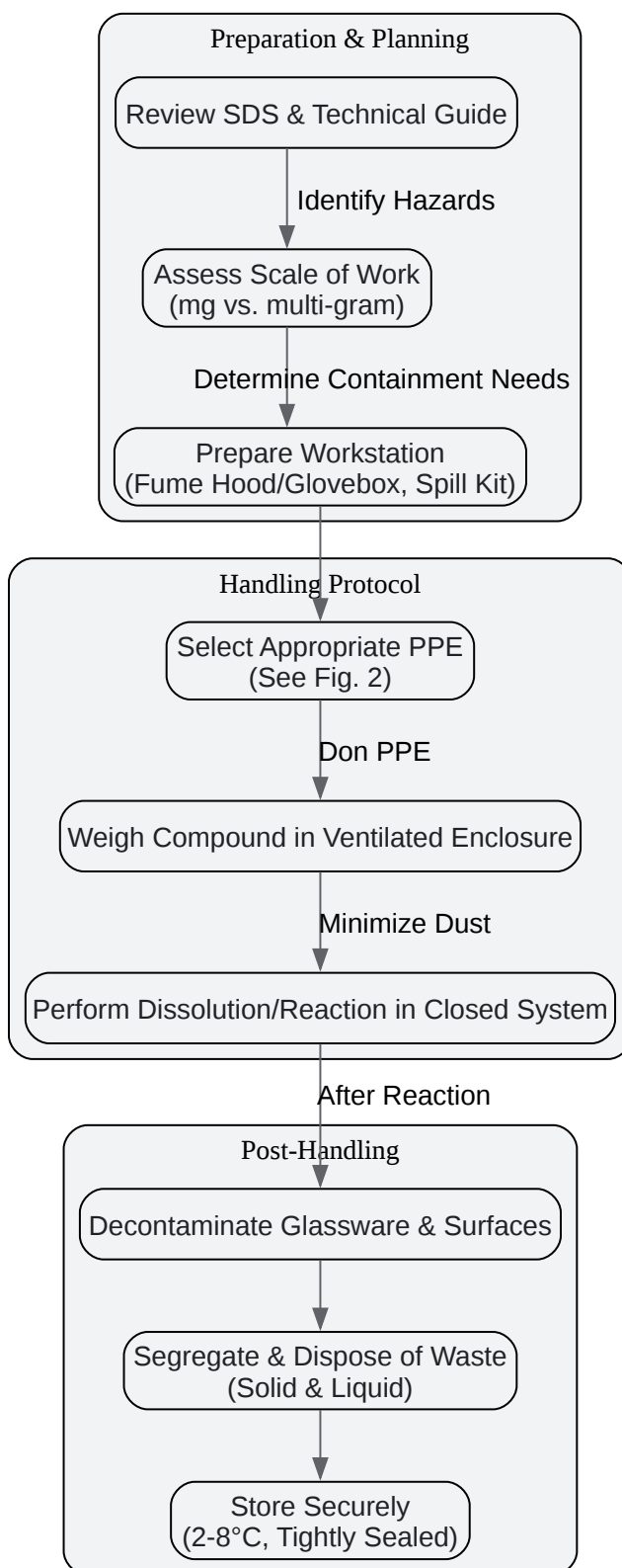
measure.[8] This approach ensures that we account for the reactivity and biological potential of the core adamantane dicarboxylic acid structure. The primary concerns are irritation to the skin, eyes, and respiratory tract, and significant environmental toxicity.[8] The high water hazard class (WGK 3) corroborates the ecological risk.[2][3]

Table 2: Potential Hazard Classification (Inferred from 1,3-Adamantanedicarboxylic Acid)

Hazard Class	Hazard Statement	Precautionary Statement Codes	Source
Skin Corrosion/Irritation	H315: Causes skin irritation.	P264, P280, P302+P352, P332+P313, P362+P364	[8]
Serious Eye Damage/Irritation	H319: Causes serious eye irritation.	P280, P305+P351+P338, P337+P313	[8]
STOT - Single Exposure	H335: May cause respiratory irritation.	P261, P271, P304+P340, P312, P403+P233	[8]
Hazardous to the Aquatic Environment	H411: Toxic to aquatic life with long lasting effects.	P273, P391, P501	[8]

Risk Assessment Workflow

The causality behind our safety protocols stems from this hazard profile. Because the compound is a fine solid, the primary exposure risk is the inhalation of dust and direct contact with skin or eyes. Therefore, all handling procedures must be designed to minimize dust generation.



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Caption: Risk Assessment Workflow for Handling DMADC.

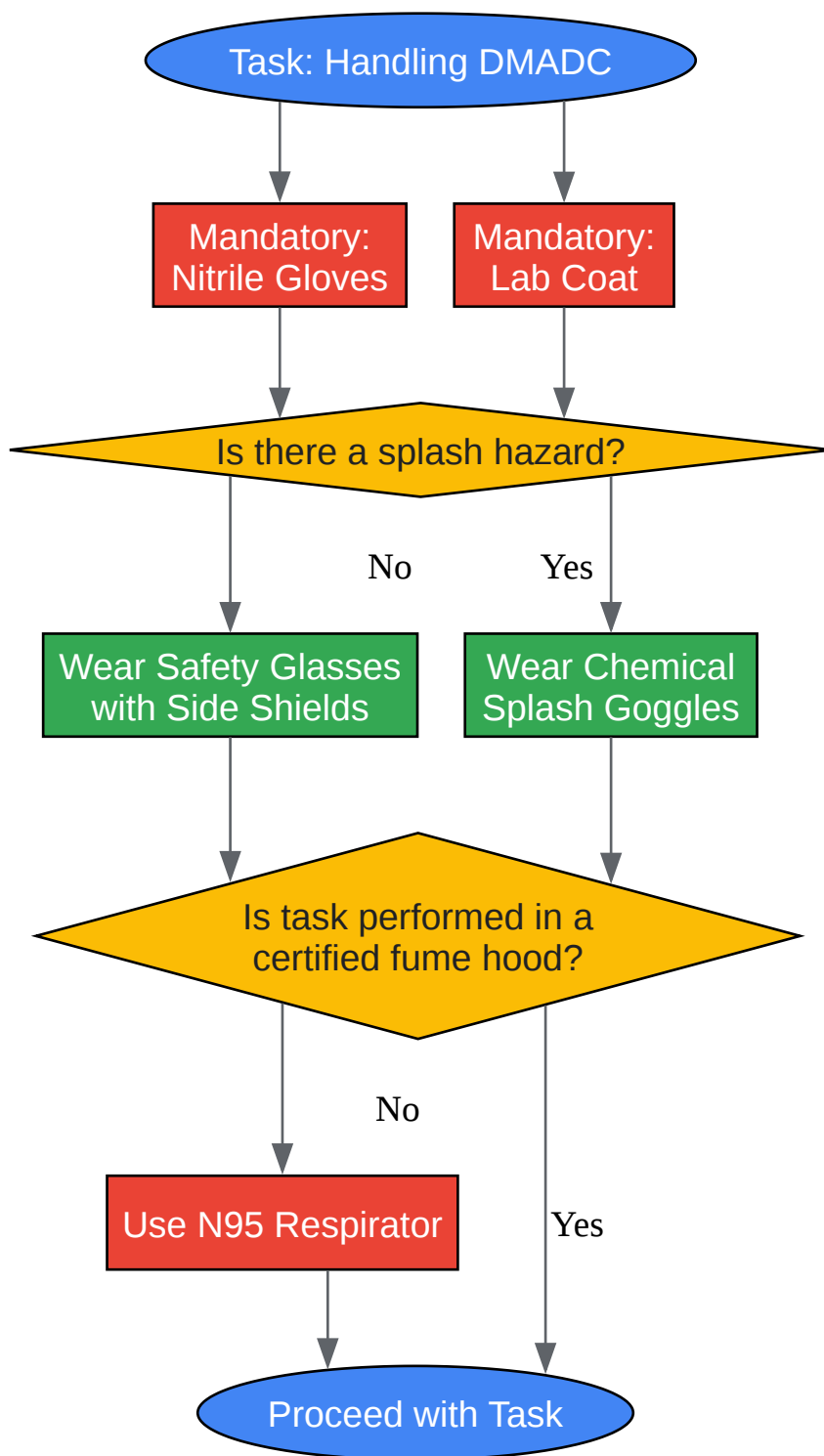
Section 3: Exposure Control and Personal Protective Equipment (PPE)

Engineering controls are the first line of defense. All manipulations of solid DMADC that could generate dust—such as weighing, transferring, or preparing solutions—must be performed within a certified chemical fume hood or a glovebox.

Personal Protective Equipment (PPE) Selection

The choice of PPE is not a one-size-fits-all decision; it must be tailored to the specific task and the associated risk of exposure.

- **Hand Protection:** Given the potential for skin irritation^[8], chemically resistant gloves are mandatory. Nitrile gloves are a standard choice for incidental contact. For extended handling or immersion, heavier-duty gloves should be considered, and the manufacturer's compatibility data should always be consulted.
- **Eye Protection:** The risk of serious eye irritation necessitates the use of ANSI Z87.1-compliant safety glasses with side shields for all laboratory work.^[8] When there is a splash hazard, such as when transferring solutions, chemical splash goggles should be worn.
- **Skin and Body Protection:** A standard laboratory coat should be worn and kept buttoned. Ensure it is laundered professionally and not taken home.
- **Respiratory Protection:** If engineering controls (like a fume hood) are not available or are insufficient to control dust, a NIOSH-approved N95 respirator is the minimum requirement to prevent inhalation of particulates.^[2]



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Caption: PPE Selection Logic for Laboratory Operations.

Section 4: First Aid and Emergency Procedures

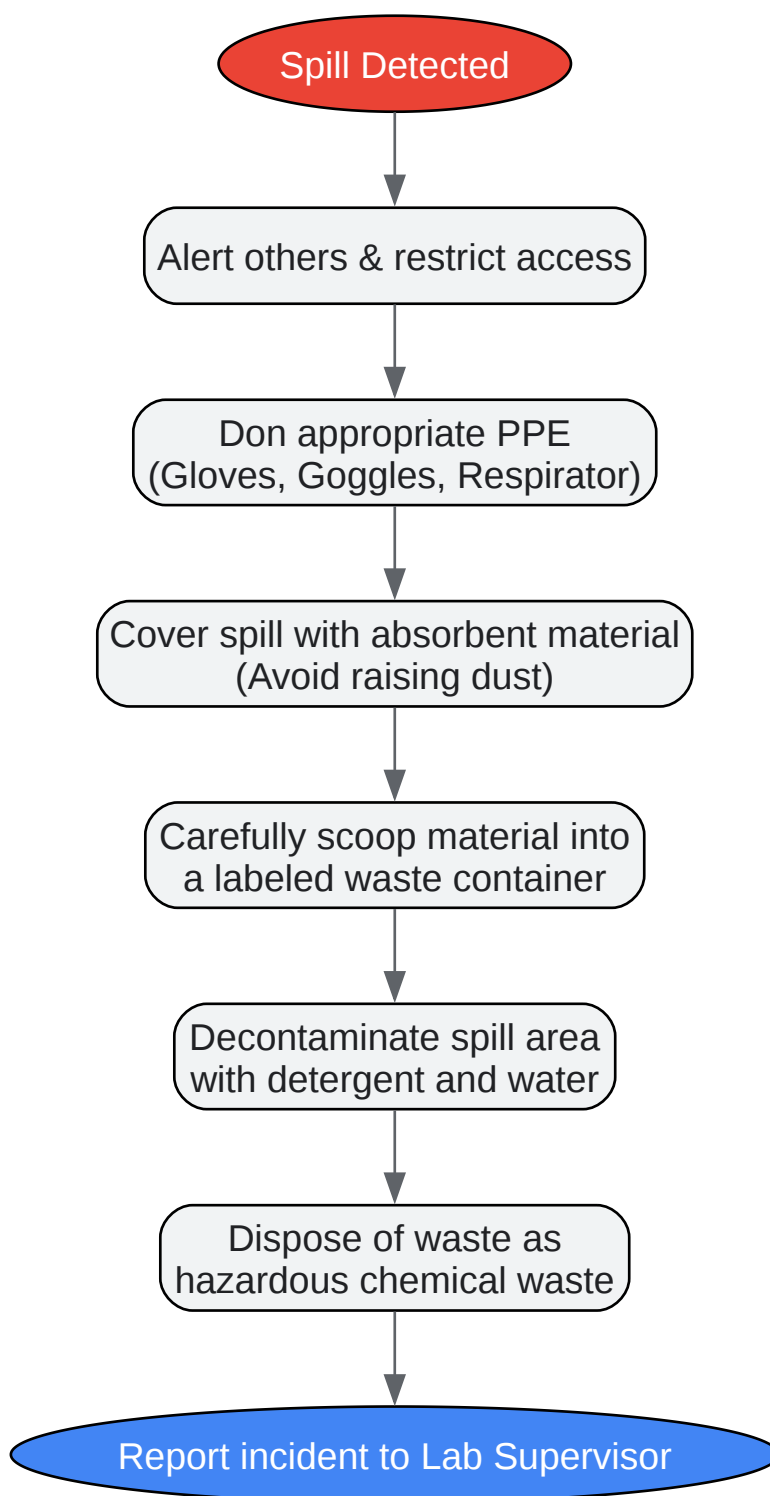
Preparedness is key to mitigating the consequences of an accidental exposure. All personnel must be familiar with the location of safety showers and eyewash stations.

First Aid Protocols

- **Inhalation:** If dust is inhaled, immediately move the affected person to fresh air. If breathing is difficult or irritation persists, seek medical attention.[8]
- **Skin Contact:** Should skin contact occur, remove contaminated clothing and wash the affected area thoroughly with soap and water. Seek medical attention if irritation develops or persists.[8]
- **Eye Contact:** In case of eye contact, immediately flush the eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[8]
- **Ingestion:** Do not induce vomiting. Give a glass of water to drink. If the person feels unwell, contact a poison control center or doctor.[8]

Accidental Release Measures

For a small spill, the response should be swift and methodical to prevent secondary contamination.



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Caption: Emergency Spill Response Protocol.

Section 5: Storage, Stability, and Disposal

Storage and Handling

Proper storage is essential for maintaining the compound's integrity and ensuring safety.

- Conditions: Store in a tightly sealed container in a cool, dry, and well-ventilated area.^{[8][9]} A recommended storage temperature is between 2-8°C.^[3]
- Incompatibilities: Keep away from strong oxidizing agents.
- General Hygiene: Avoid contact with skin and eyes. Do not eat, drink, or smoke in areas where the chemical is handled. Wash hands thoroughly after handling.^{[8][9]}

Stability and Reactivity

- Reactivity: No hazardous reactions are expected under normal processing.
- Chemical Stability: The compound is stable under recommended storage conditions.
- Hazardous Decomposition Products: Combustion may produce carbon monoxide (CO) and carbon dioxide (CO₂).^[9]

Disposal Considerations

Given the WGK 3 rating and potential aquatic toxicity, DMADC and any materials contaminated with it must be treated as hazardous waste.^{[2][3][8]}

- Procedure: All waste must be disposed of in accordance with federal, state, and local environmental regulations.^{[10][11]} Do not allow the product to enter drains or waterways.^[10] Use a licensed professional waste disposal service.

Section 6: Toxicological and Ecological Profile

Toxicological Information

Specific toxicological data for **Dimethyl 1,3-adamantanedicarboxylate** is limited. The potential for skin, eye, and respiratory irritation is inferred from its parent acid.^[8] The toxicological properties have not been fully investigated.^[12] In the absence of comprehensive data, it is prudent to treat this compound as potentially harmful upon acute or chronic exposure.

Ecological Information

The most definitive piece of environmental hazard information is the Water Hazard Class 3 (WGK 3) designation in Germany, which signifies that the substance is highly hazardous to water.[2][3] This, combined with the classification of the parent acid as "Toxic to aquatic life with long lasting effects," underscores the critical importance of preventing its release into the environment.[8] All measures should be taken to contain spills and dispose of waste properly to protect aquatic ecosystems.

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